

Dicumene chromium material safety data sheet (MSDS) review

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Compound of Interest

Compound Name: *Dicumene chromium*

Cat. No.: *B15345860*

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Dicumene Chromium: A Technical Safety Review

An In-depth Guide for Researchers and Drug Development Professionals

Abstract

Dicumene chromium, a sandwich compound with the chemical formula $\text{Cr}(\text{C}_{18}\text{H}_{24})$, is an organometallic substance that finds application in specialized areas of chemical synthesis. This technical guide provides a comprehensive review of the available safety information for **dicumene chromium** (CAS No. 12001-89-7). Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for this compound, this document synthesizes data from related chromium compounds and the cumene ligand to offer a thorough understanding of its potential hazards. The information is presented to aid researchers, scientists, and drug development professionals in implementing appropriate safety protocols when handling this material.

Chemical Identification and Physical Properties

Dicumene chromium, also known as bis(isopropylbenzene)chromium, is a chromium(0) complex. While specific experimental data for **dicumene chromium** is scarce, the properties of its constituent components—chromium and cumene—provide a basis for safety considerations.

Table 1: Physical and Chemical Properties

Property	Value	Source Substance	Citation
Molecular Formula	C ₁₈ H ₂₄ Cr	Dicumene chromium	[1]
Molecular Weight	292.4 g/mol	Dicumene chromium	[1]
Appearance	Solid (presumed)	General organometallics	
Melting Point	1857 °C / 3374.6 °F	Chromium	[2]
Boiling Point	2642 °C / 4787.6 °F	Chromium	[2]
Density	7.14 g/mL	Chromium	
Solubility	Insoluble in water	Chromium	[2]
CAS Number	12001-89-7	Dicumene chromium	[1]

Hazard Identification and Toxicological Profile

A specific toxicological profile for **dicumene chromium** is not readily available. The toxicity of chromium compounds is highly dependent on the oxidation state of the chromium atom.[3] Chromium(VI) compounds are known to be toxic and carcinogenic, while chromium(III) compounds are considered less toxic.[3][4] **Dicumene chromium** is a chromium(0) compound. The toxicity of organometallic compounds can also be influenced by the properties of the organic ligands, in this case, cumene. Cumene is a flammable liquid and may cause respiratory irritation.[5]

It is prudent to handle **dicumene chromium** with the assumption that it may possess significant toxicity. A "List of Reactive Chemicals" indicates that **dicumene chromium** is reactive with water.[6]

Table 2: Toxicological Data of Related Substances

Substance	Test	Route	Species	Value	Citation
Chromium(VI)	LD ₅₀	Oral	-	50-150 mg/kg	[7]
Chromium	PEL (OSHA)	Inhalation	Human	1 mg/m ³ (8-hr TWA)	[8]
Chromium	TLV (ACGIH)	Inhalation	Human	0.5 mg/m ³ (8-hr TWA)	[8]

LD₅₀: Lethal Dose, 50%; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average.

Experimental Protocols for Safety Assessment

While specific experimental protocols for **dicumene chromium** were not found, standard methodologies for assessing the safety of chemical substances are well-established. These protocols are crucial for generating the data required for a comprehensive MSDS.

Protocol 1: Acute Oral Toxicity (LD₅₀)

- Objective: To determine the median lethal dose (LD₅₀) of the substance when administered orally.
- Test Species: Typically rats or mice.
- Methodology:
 - A range of single doses of the test substance is administered by gavage to several groups of experimental animals.
 - Observations of effects and mortality are recorded over a set period (e.g., 14 days).
 - The LD₅₀ value is calculated statistically as the dose that is lethal to 50% of the test population.[9]
- Reference: OECD Test Guideline 401 (or subsequent guidelines like 420, 423, 425).

Protocol 2: Skin Irritation/Corrosion

- Objective: To assess the potential of a substance to cause irritation or corrosion to the skin.
- Test Species: Typically rabbits.
- Methodology:
 - A small amount of the test substance is applied to a shaved patch of skin on the test animal.
 - The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
 - The severity of the reactions is scored to determine the irritation potential.
- Reference: OECD Test Guideline 404.

Protocol 3: Eye Irritation/Corrosion

- Objective: To determine the potential of a substance to cause irritation or damage to the eye.
- Test Species: Typically rabbits.
- Methodology:
 - A small amount of the test substance is instilled into one eye of the test animal.
 - The eye is examined at specific intervals for effects on the cornea, iris, and conjunctiva.
 - The severity of any lesions is scored to classify the substance's irritation potential.
- Reference: OECD Test Guideline 405.

Mandatory Visualizations

Figure 1: Emergency Response Workflow for Dicumene Chromium Exposure

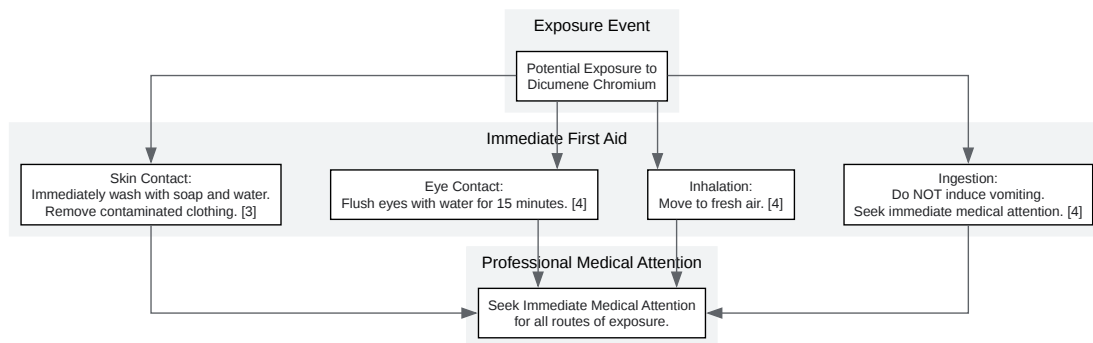
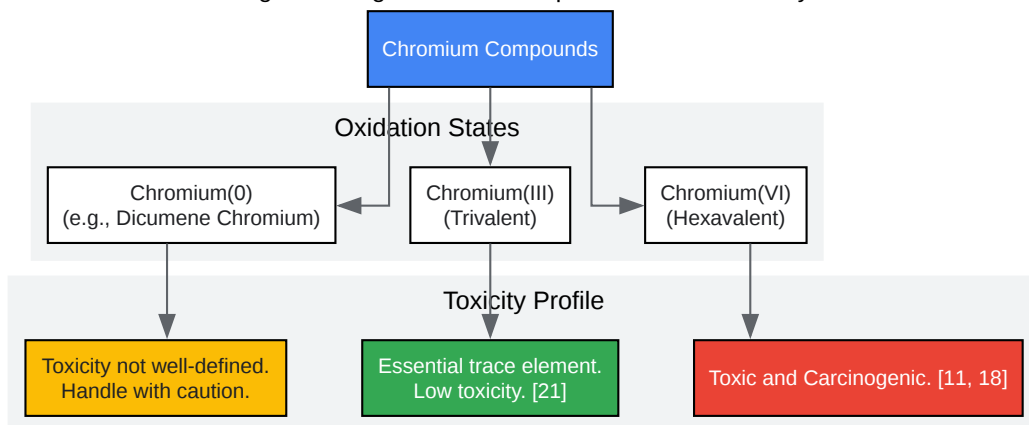


Figure 2: Logical Relationship of Chromium Toxicity



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